

Personal protective equipment for handling 3-Chloro-4-hydroxy-7-methoxyquinoline

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *3-Chloro-4-hydroxy-7-methoxyquinoline*

CAS No.: 1203579-66-1

Cat. No.: B598194

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This guide outlines the critical safety, logistical, and operational protocols for handling **3-Chloro-4-hydroxy-7-methoxyquinoline** (CAS 1203579-66-1).[1][2] It is designed for researchers and scale-up chemists requiring immediate, actionable data.[1][2]

Part 1: Executive Hazard Assessment

Compound Identity:

- Chemical Name: **3-Chloro-4-hydroxy-7-methoxyquinoline** (also known as 3-chloro-7-methoxyquinolin-4-ol)[1][2]
- CAS Number: 1203579-66-1[1][2][3][4][5][6]
- Physical State: Solid (Crystalline powder)
- Primary Application: Pharmaceutical intermediate (building block for tyrosine kinase inhibitors).[2]

Risk Profile (GHS Classification): While specific toxicological data for this exact intermediate is often limited in public databases, its structural analogs (chlorinated hydroxyquinolines) consistently exhibit the following hazards. You must apply the Precautionary Principle and treat this as a high-potency intermediate.

Hazard Class	H-Code	Description	Operational Implication
Acute Toxicity (Oral)	H302	Harmful if swallowed. [1][2]	No open-bench weighing; strict hygiene.[1][2]
Skin Irritation	H315	Causes skin irritation. [1][2][7]	Direct contact will cause dermatitis/burns.[1][2]
Eye Irritation	H319	Causes serious eye irritation.[1][2][7]	Dust is corrosive to corneal tissue.[1][2]
STOT-SE (Resp)	H335	May cause respiratory irritation.[1][2]	Critical: Inhalation of fine dust triggers mucosal inflammation. [1][2]

Part 2: The PPE Protocol (Personal Protective Equipment)

Standard "lab safety" is insufficient for halogenated quinoline intermediates due to their potential for rapid skin absorption and mucous membrane irritation.[1][2]

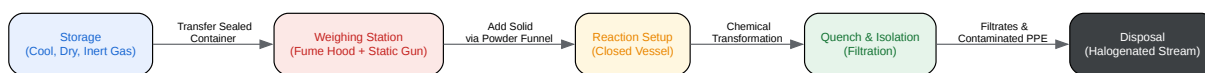
PPE Specifications Table

Component	Minimum Specification	Technical Rationale	Replacement Protocol
Hand Protection	Double Nitrile Gloves (min 5 mil outer, 4 mil inner).[1][2]	Avoid Latex. Chlorinated organics can permeate latex rapidly.[1][2] Double gloving creates a sacrificial outer layer against solvent vehicles (e.g., DMSO/DMF).	Change outer glove immediately upon splash or every 2 hours of handling.[1][2]
Eye Protection	Chemical Goggles (Indirect Vented) or Face Shield over Safety Glasses.[2]	Fine organic powders drift.[1][2] Standard safety glasses allow dust entry from the sides/top, leading to severe ocular irritation.	Decontaminate immediately if dust settles on the lens.[1][2]
Respiratory	N95 / P100 Respirator (if outside hood) or Fume Hood (Primary).[2]	The 3-chloro substitution increases lipophilicity, enhancing bioavailability if inhaled.[1][2] Dust control is paramount.[1][2]	Replace disposable respirators daily or if breathing resistance increases.[1][2]
Body Defense	Tyvek® Lab Coat (Disposable) or Chemical Apron.[2]	Cotton lab coats trap dust in fibers, creating a secondary exposure source later. Tyvek sheds particles.[1][2]	Dispose of as solid chemical waste if visibly contaminated.[1][2]

Part 3: Operational Workflow & Logistics

Handling this compound requires a "Closed Loop" mindset to prevent cross-contamination.[1][2]

Workflow Visualization



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Figure 1: Operational workflow for handling **3-Chloro-4-hydroxy-7-methoxyquinoline**, emphasizing containment at the weighing stage.

Step-by-Step Handling Procedures

1. Weighing & Transfer (The High-Risk Step)[1][2]

- **Static Control:** Fine quinoline powders are prone to static charge.[1][2] Use an ionizing fan or anti-static gun inside the fume hood to prevent "flying powder." [1][2]
- **Technique:** Do not use a spatula directly from the stock bottle. Pour a small amount into a secondary container (weigh boat) to avoid contaminating the main stock.
- **Solvent Trap:** If dissolving in DMSO or DMF, add the solvent to the solid in the vial to minimize dust generation.

2. Reaction Monitoring

- **Solubility:** This compound has low water solubility.[1][2] It dissolves readily in polar aprotic solvents (DMSO, DMF, NMP).
- **Reactivity:** The 4-hydroxy group is tautomeric (quinolinone form).[1][2] The 3-chloro position is relatively stable but can participate in metal-catalyzed cross-couplings.[1][2]

3. Cleanup & Decontamination

- **Dry Cleanup First:** If powder spills, do not spray water immediately. This spreads the chemical.[1][2] Use a chemically compatible vacuum (HEPA) or sweep gently with a dry brush into a dustpan.[2]

- Wet Wipe: After removing the bulk solid, wipe the surface with a 10% ethanol/water solution, followed by soap and water.

Part 4: Disposal & Emergency Response

Waste Management:

- Stream: Halogenated Organic Waste.[1][2] Do not mix with general organic waste if your facility segregates halogens (due to the Chlorine atom).[2]
- Solids: Contaminated gloves, weigh boats, and paper towels must go into the Hazardous Solid Waste drum, not the trash.

Emergency First Aid:

- Eye Contact: Flush immediately with water for 15 minutes.[1][2] Hold eyelids open. Seek medical attention—quinolines can cause corneal damage.[1][2]
- Skin Contact: Wash with soap and water.[1][2] Do not use alcohol/solvents on skin (increases absorption).[2]
- Inhalation: Move to fresh air. If wheezing occurs, support breathing and contact emergency services.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 10607829, 4-Chloro-7-methoxyquinoline (Analogous Structure Safety Data).[1][2]
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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Chloro-4-hydroxy-7-methoxyquinoline]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b598194/docs#personal-protective-equipment-for-handling-3-chloro-4-hydroxy-7-methoxyquinoline\]](https://www.benchchem.com/product/b598194/docs#personal-protective-equipment-for-handling-3-chloro-4-hydroxy-7-methoxyquinoline)

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